

Isobyakangelicol: A Technical Overview of Its Structure and Biological Activity

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isobyakangelicol is a natural coumarin compound found in the roots of Angelica dahurica.[1] [2] This technical guide provides a summary of the available scientific data on its chemical structure, molecular weight, and known biological activities. The information is presented to support research and development efforts in the fields of oncology and medicinal chemistry.

Chemical Structure and Molecular Properties

Isobyakangelicol is a furanocoumarin, a class of organic chemical compounds characterized by a specific ring structure. Its fundamental properties are summarized in the table below.

| Property | Value | Source |
|-------------------|--------------|--------------|
| Molecular Formula | C17H16O6 | TargetMol[3] |
| Molecular Weight | 316.31 g/mol | TargetMol[3] |
| CAS Number | 35214-81-4 | GlpBio[2] |

Biological Activity



Research has shown that **Isobyakangelicol** exhibits antiproliferative effects against certain cancer cell lines. Specifically, it has been found to inhibit the growth of HeLa (human cervical cancer) and HepG2 (human liver cancer) cells.[2]

In Vitro Antiproliferative Activity

The potency of **Isobyakangelicol**'s antiproliferative activity is quantified by its half-maximal inhibitory concentration (IC_{50}), which represents the concentration of the compound required to inhibit the growth of 50% of the cancer cells.

| Cell Line | IC50 (μM) | Source |
|-----------|-----------|--------------|
| HeLa | 70.04 | TargetMol[3] |
| HepG2 | 17.97 | TargetMol[3] |

Experimental Protocols

While specific, detailed experimental protocols for **Isobyakangelicol** are not readily available in the public domain, the following outlines a general methodology for determining the IC₅₀ values of a compound like **Isobyakangelicol** using a standard MTT assay.

General Protocol: MTT Assay for Cell Viability

- 1. Cell Seeding:
- Culture cancer cells (e.g., HeLa, HepG2) in appropriate growth medium.
- Seed the cells into 96-well plates at a predetermined density and allow them to adhere overnight.
- 2. Compound Treatment:
- Prepare a stock solution of **Isobyakangelicol** in a suitable solvent (e.g., DMSO).
- Create a series of dilutions of the Isobyakangelicol stock solution in the cell culture medium.
- Replace the medium in the 96-well plates with the medium containing different concentrations of Isobyakangelicol. Include a vehicle control (medium with the solvent).



3. Incubation:

• Incubate the plates for a specified period (e.g., 48 or 72 hours) at 37°C in a humidified atmosphere with 5% CO₂.

4. MTT Addition and Incubation:

Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well
and incubate for 3-4 hours. Metabolically active cells will reduce the yellow MTT to purple
formazan crystals.

5. Solubilization and Absorbance Reading:

- Add a solubilizing agent (e.g., DMSO or a specialized buffer) to each well to dissolve the formazan crystals.
- Measure the absorbance of each well at a specific wavelength (typically around 570 nm)
 using a microplate reader.

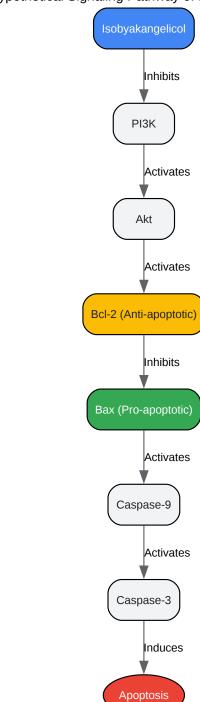
6. Data Analysis:

- Calculate the percentage of cell viability for each concentration relative to the vehicle control.
- Plot the cell viability against the compound concentration and determine the IC₅₀ value using appropriate software.

Hypothetical Signaling Pathway and Workflow

While the precise signaling pathway modulated by **Isobyakangelicol** has not been elucidated, many coumarin compounds are known to induce apoptosis in cancer cells through the PI3K/Akt signaling pathway. The following diagram illustrates a hypothetical mechanism of action for **Isobyakangelicol** based on the activity of similar compounds.





Hypothetical Signaling Pathway of Isobyakangelicol

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Caption: Hypothetical mechanism of Isobyakangelicol inducing apoptosis.



The following diagram illustrates a general experimental workflow for assessing the antiproliferative effects of a compound like **Isobyakangelicol**.

Cancer Cell Culture (e.g., HeLa, HepG2) Treatment with Isobyakangelicol Mechanism of Action Study (e.g., MTT) Mestern Blot for Apoptosis Markers) IC50 Determination

General Experimental Workflow for Antiproliferative Assessment

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Caption: Workflow for in vitro assessment of Isobyakangelicol.

Conclusion

Isobyakangelicol is a natural product with demonstrated antiproliferative activity against specific cancer cell lines. Further research is warranted to fully elucidate its mechanism of action and to explore its potential as a therapeutic agent. The information and general protocols provided in this guide are intended to serve as a foundation for such future investigations.



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